Spectroscopic Characterization & Salt Selection: 1-(2-Acetoxyethyl)piperazine[2]

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Compound of Interest

Compound Name:	*2-(Piperazin-1-yl)ethyl acetate*
CAS No.:	*13849-30-4*
Cat. No.:	*B080980*

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Executive Summary

1-(2-Acetoxyethyl)piperazine (AEP) is a critical intermediate in the synthesis of piperazine-based antipsychotics and antihistamines.[1][2] It serves as a functionalized linker, offering an ester moiety that can act as a prodrug handle or a labile protecting group.[2]

However, the characterization of AEP presents a specific analytical challenge: distinguishing between O-acetylation (target ester) and N-acetylation (impurity amide) during synthesis from 1-(2-hydroxyethyl)piperazine.[2] Furthermore, the free base is often an unstable oil prone to hydrolysis.[2]

This guide compares the spectroscopic signatures of the AEP Free Base, AEP Dihydrochloride (2HCl), and AEP Dimaleate, providing validated protocols to ensure structural integrity and phase purity.[2]

Part 1: The Chemoselective Challenge (Critical Context)

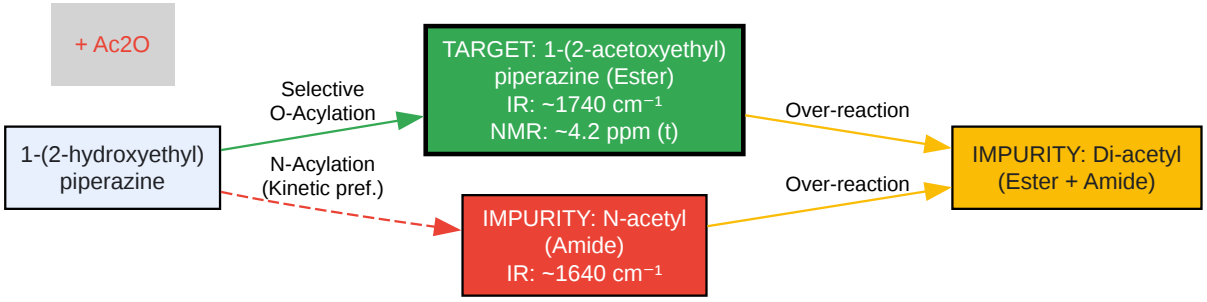
Before characterizing, one must verify the synthesis.[2] The reaction of 1-(2-hydroxyethyl)piperazine with acetic anhydride can yield three distinct species. Your

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spectroscopic protocol must discriminate between these:

- Target (AEP): O-acetylated (Ester formed, secondary amine free).[1][2]
- Impurity A (Amide): N-acetylated (Alcohol free, amide formed).[1][2]
- Impurity B (Di-acetyl): Both O- and N-acetylated.[1][2]

The following diagram illustrates the structural divergence and the spectroscopic checkpoints required.



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Figure 1: Chemoselectivity pathways in AEP synthesis. The primary analytical risk is distinguishing the target ester from the thermodynamically stable amide impurity.

Part 2: Spectroscopic Atlas & Comparative Analysis

The following section details the diagnostic signals for AEP salts compared to the free base.

2.1 Infrared Spectroscopy (FT-IR)

IR is the fastest method to validate the salt form and confirming the ester linkage without amide contamination.[1]

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Feature	AEP Free Base (Oil)	AEP[2] · 2HCl (Salt)	AEP[2] · Dimaleate (Salt)	Diagnostic Note
Ester C=O	1735–1745 cm^{-1} (Sharp)	1740–1750 cm^{-1} (Sharp)	1740 cm^{-1}	Critical: If peak is at 1640 cm^{-1}, you have the Amide impurity. [1][2]
N-H Stretch	3200–3300 cm^{-1} (Weak)	2400–3000 cm^{-1} (Broad, multiple bands)	2500–3000 cm^{-1} (Broad)	Salt formation broadens this region significantly due to species.[2]
C-O Stretch	1240 cm^{-1}	1245 cm^{-1}	1240 cm^{-1}	Confirms acetate ester presence. [1]
Counter-ion	N/A	N/A	~1580 cm^{-1} (asym)	Maleate salts show carboxylate bands absent in HCl salts.[1]

2.2 Nuclear Magnetic Resonance (H NMR)

NMR confirms the protonation site and purity.[1] Solvent:

is preferred for salts;

for free base.[1] Note: In

, the labile NH protons exchange and are not visible.[2]

Table: Chemical Shift Comparison (

ppm)

Proton Environment	Free Base ( )	2HCl Salt ( )	Shift ( )	Interpretation
Acetate	2.05 (s)	2.15 (s)	+0.10	Minimal shift; distant from charge center.[1][2]
Ester	4.20 (t)	4.45 (t)	+0.25	Deshielding due to inductive effect of protonated N1.[1][2]
Linker	2.65 (t)	3.60 (t)	+0.95	Diagnostic: Strong downfield shift confirms N1 protonation.
Ring Protons (N1 side)	2.50 (br m)	3.60–3.75 (br m)	+1.15	Confirming salt formation at tertiary amine.[1][2]
Ring Protons (N4 side)	2.90 (t)	3.45–3.55 (m)	+0.60	Confirming salt formation at secondary amine.[1][2]

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> *Expert Insight: In the 2HCl salt, the piperazine ring protons often collapse into a tighter multiplet envelope between 3.4–3.8 ppm due to the strong electron-withdrawing nature of the ammonium centers and rapid conformational averaging.*

Part 3: Salt Selection Guide (Performance Comparison)

Choosing the right salt form is vital for the stability of the ester group. Esters are prone to hydrolysis; acidic salts can catalyze this if moisture is present.

Parameter	AEP · 2HCl	AEP · Dimaleate	AEP[1] · Citrate
Crystallinity	High (Needles)	Moderate to High	Low (Often amorphous/gum)
Hygroscopicity	High (Deliquescent)	Low (Preferred)	Moderate
Ester Stability	Risk: Strong acid environment ( ) promotes hydrolysis if wet.[1][2]	Good: Buffered acidity ( ).[2]	Moderate
Solubility	mg/mL (Water)	mg/mL (Water)	High
Use Case	Synthesis intermediate (easy to remove HCl).[1][2]	Final formulation (stable solid).	Oral solutions.

Recommendation:

- For Synthesis: Use AEP · 2HCl. It is easy to precipitate from ethanol/HCl gas and provides the cleanest NMR spectra. Store in a desiccator.

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- For Storage/Reference Standard: Use AEP · Dimaleate. It resists water uptake better, preserving the sensitive ester linkage from hydrolysis.[2]

Part 4: Experimental Protocols

4.1 Synthesis of AEP Dihydrochloride (Reference Standard)

This protocol minimizes hydrolysis and N-acetylation.[1][2]

- Dissolution: Dissolve 10 mmol of 1-(2-hydroxyethyl)piperazine in 20 mL anhydrous Dichloromethane (DCM).
- Protection (In-situu): Add 2.2 eq. of

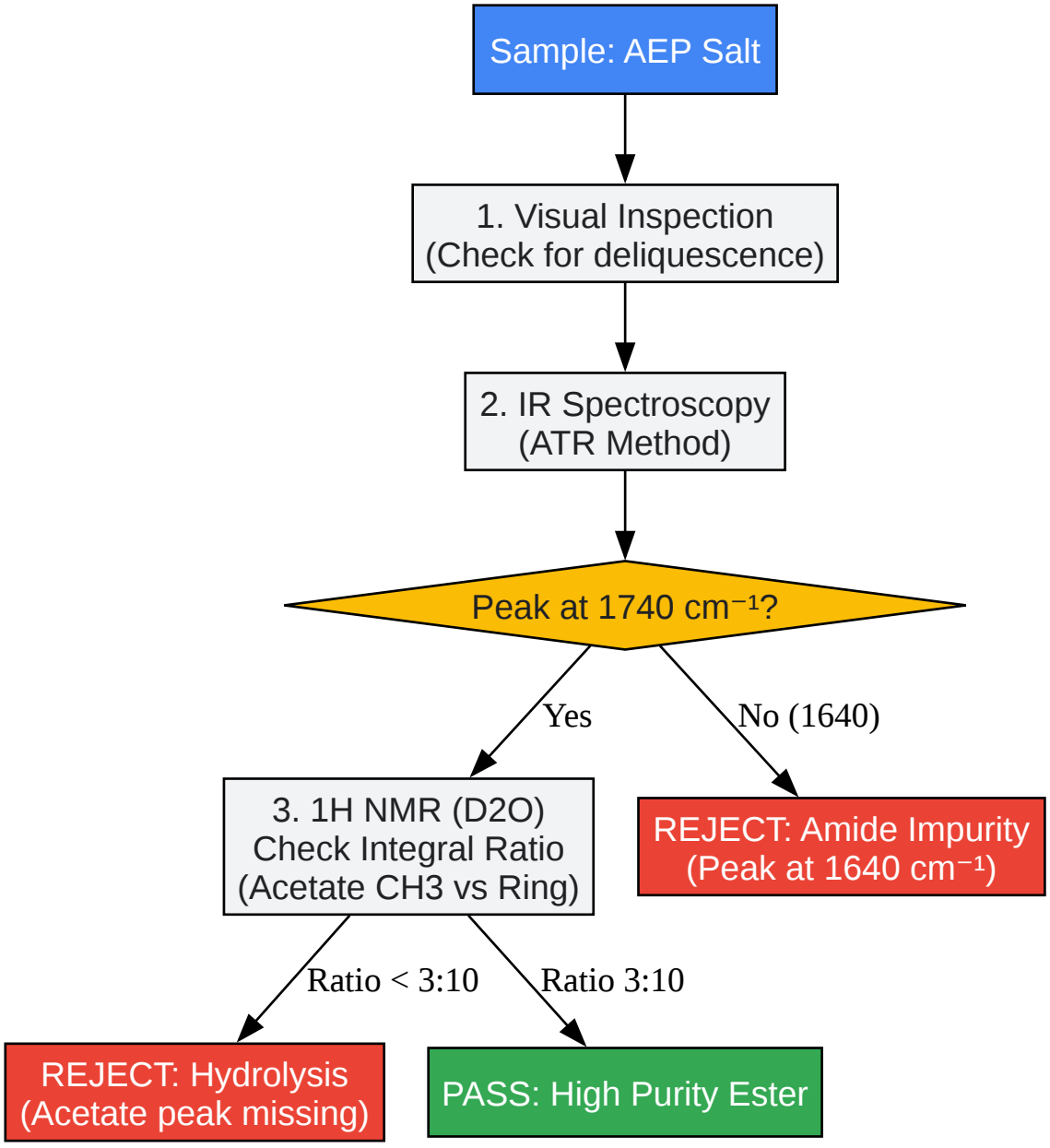
  (4M in dioxane). The dihydrochloride of the starting material precipitates. Note: This blocks the amines.
- Acylation: Add 5 eq. Acetyl Chloride (not anhydride) and reflux for 2 hours. The harsh conditions force esterification on the salt form.
- Isolation: Cool to 0°C. Filter the solid.
- Wash: Wash with cold anhydrous ether to remove excess acetyl chloride.[1]
- Drying: Vacuum dry over

  . Do not use heat (avoids acid-catalyzed hydrolysis).

4.2 Analytical Workflow

The following workflow ensures you do not misidentify a hydrolyzed or rearranged product.

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Figure 2: Validation workflow for AEP salts. The IR checkpoint is the "Go/No-Go" decision for ester integrity.

Part 5: References

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